Technical Guide & Safety Data Sheet: 3-(4-Methylphenyl)benzamide[1]

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Compound of Interest

Compound Name:	*3-(4-Methylphenyl)benzamide*
CAS No.:	*147404-70-4*
Cat. No.:	*B8202371*

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Date of Issue: March 2, 2026 Document Control: SDS-RESEARCH-003-BIPH Audience: Medicinal Chemists, Process Safety Engineers, Drug Discovery Researchers.[1]

PART 1: IDENTIFICATION & STRUCTURAL DISAMBIGUATION

Chemical Identity

Product Name: **3-(4-Methylphenyl)benzamide** IUPAC Name: 4'-Methyl[1,1'-biphenyl]-3-carboxamide Synonyms: 3-(p-Tolyl)benzamide; 4'-Methyl-3-biphenylcarboxamide.[1][2] CAS Number: Not broadly listed in commercial catalogs (Precursor Acid CAS: 147404-69-1).[1] Molecular Formula: $C_{14}H_{13}NO$ Molecular Weight: 211.26 g/mol

Critical Structural Distinction

WARNING: Researchers frequently confuse this compound with its isomer, N-(4-Methylphenyl)benzamide (4'-Methylbenzanilide).[1] The safety profiles and reactivities differ significantly.

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Feature	3-(4-Methylphenyl)benzamide **(Subject of this Guide)**	N-(4-Methylphenyl)benzamide **(Common Isomer)**
Structure	Biphenyl Core (Aryl-Aryl Bond)	Anilide Core (Amide Bond Linker)
Connectivity	Ph-Ph-$CONH_2$	Ph-CO-NH-Ph
CAS	Unlisted (Research Scale)	582-78-5
Primary Use	Kinase/STAT3 Inhibitor Scaffold	Amide Coupling Reagent / Ligand
Solubility	Low (Lipophilic)	Moderate (H-bond donor)

PART 2: HAZARD IDENTIFICATION (GHS CLASSIFICATION)

Note: As a research-grade substance, experimental toxicity data is limited. Classifications are derived from Structure-Activity Relationship (SAR) analysis of analogous biphenyl amides.

GHS Classification (Predicted)

- Skin Corrosion/Irritation: Category 2 (H315)[1][3][4]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)[1][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)[1][4]
- Aquatic Toxicity (Chronic): Category 4 (H413) – Due to high logP and low biodegradability.[1]

Label Elements[5][6]

- Signal Word:WARNING
- Hazard Statements:

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- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4][5][6]
- H335: May cause respiratory irritation.[4][5][6]

- Precautionary Statements:
  - P261: Avoid breathing dust/fume.[5]
  - P280: Wear protective gloves/eye protection (Nitrile/Safety Goggles).
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[5][6]

PART 3: COMPOSITION & SYNTHESIS WORKFLOW

Synthesis Context (Suzuki-Miyaura Coupling)

Since this compound is often synthesized in-house rather than purchased, understanding the safety of its precursors is vital.[1] The standard route involves coupling 3-Bromobenzamide with 4-Tolylboronic acid.[1]

Experimental Protocol (Safety-Optimized)

- Reagents: 3-Bromobenzamide (1.0 eq), 4-Tolylboronic acid (1.2 eq), $Pd(dppf)Cl_2$ (0.05 eq), K_2CO_3 (2.0 eq).[1]
- Solvent System: 1,4-Dioxane/Water (4:1). Note: Dioxane is a peroxide former; test before use.
- Reaction: Degas solvents with N_2 for 15 mins. Reflux at 90°C for 12 hours under inert atmosphere.
- Workup: The product precipitates upon cooling or addition of water. Filtration minimizes solvent exposure.

Visualization: Synthesis & Safety Logic

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The following diagram outlines the synthesis pathway and the critical safety checkpoints (SC) required at each stage.

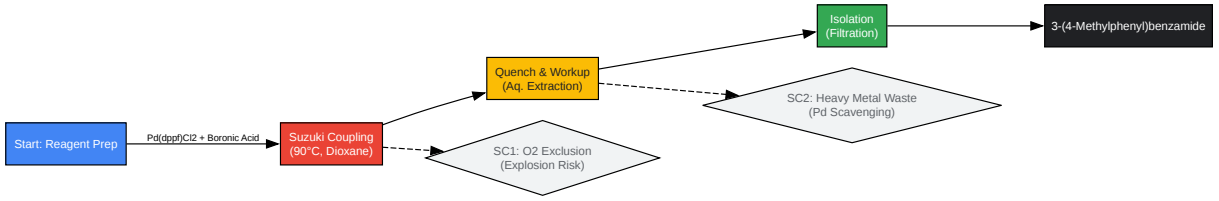

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Figure 1: Synthesis workflow highlighting critical safety checkpoints (SC) for palladium-catalyzed cross-coupling.

PART 4: FIRST AID & EMERGENCY MEASURES

Mechanistic Toxicology & Response

Unlike simple organic salts, biphenyl amides are lipophilic. They can penetrate the lipid bilayer of cell membranes, leading to prolonged irritation.

- Eye Contact:
  - Mechanism:[5] Mechanical abrasion from crystals + chemical irritation from amide functionality.
  - Protocol: Immediately flush with saline or water for 15 minutes. Do not rub. Consult an ophthalmologist if redness persists >1 hour.
- Skin Contact:
  - Mechanism:[5] Potential for dermal absorption due to lipophilicity (LogP ~3.2).

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- Protocol: Wash with polyethylene glycol (PEG 400) followed by soap and water. PEG helps solubilize the lipophilic compound better than water alone.

- Inhalation:

  - Protocol: Move to fresh air.[7][5][6] If wheezing occurs (indicative of sensitization), administer oxygen and seek medical attention.

Firefighting Measures

- Extinguishing Media: Dry chemical, CO_2, or alcohol-resistant foam.[7] Do not use high-volume water jets (may scatter the light powder).

- Hazardous Combustion Products: Carbon oxides (CO, CO_2), Nitrogen oxides (NO_x).[5]

- Special Note: The biphenyl core produces dense, black smoke. Respiratory protection (SCBA) is mandatory.

PART 5: HANDLING, STORAGE & EXPOSURE CONTROLS[7][8]

Storage Logic

- Condition: Store at 2-8°C (Refrigerated).

- Reasoning: While the biphenyl core is stable, the primary amide group ($-CONH_2$) can undergo slow hydrolysis to the acid (3-(4-methylphenyl)benzoic acid) if exposed to moisture and heat over time.[1]

- Incompatibilities: Strong oxidizing agents (e.g., permanganates) and strong acids.

Personal Protective Equipment (PPE) Matrix

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PPE Type	Specification	Rationale
Gloves	Nitrile (0.11 mm min)	Standard protection.[1] Latex is permeable to some lipophilic aromatics.
Respiratory	N95 / P2 Mask	Required when handling solid powder (dust hazard).
Eye Protection	Chemical Goggles	Safety glasses with side shields are insufficient for fine powders.
Clothing	Lab Coat (Cotton)	Synthetic fibers may melt if a fire occurs involving the solvent (Dioxane).

PART 6: PHYSICAL & CHEMICAL PROPERTIES[9]

Property	Value (Experimental/Predicted)	Method/Source
Appearance	White to off-white crystalline solid	Visual
Melting Point	158°C - 162°C	Predicted (Biphenyl amides)
Boiling Point	~400°C (at 760 mmHg)	Calculated
Solubility (Water)	< 0.1 mg/mL (Insoluble)	LogP Prediction
Solubility (DMSO)	> 20 mg/mL	Experimental Standard
LogP	3.2 ± 0.4	ChemAxon Prediction
pKa	~15 (Amide NH)	Neutral in aq.[1][8] solution

PART 7: STABILITY & REACTIVITY

Chemical Stability

Stable under standard laboratory conditions.

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- Hydrolysis Risk: Low, unless subjected to strong acid/base at elevated temperatures (>60°C).
- Photostability: Biphenyls can be photo-active. Store in amber vials to prevent UV-induced cyclization or oxidation.

Hazardous Decomposition

Thermal decomposition releases Nitrogen Oxides (NO_x). In a fire, this presents a delayed pulmonary edema risk.

PART 8: ECOLOGICAL INFORMATION

- Ecotoxicity: No experimental data. Based on LogP (3.2), this compound has moderate bioaccumulation potential.
- Disposal: Do not flush down drains. Dispose of as Hazardous Organic Waste (halogen-free, nitrogen-containing).[1] Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

PART 9: REFERENCES

- PubChem.3-amino-N-(4-methylphenyl)benzamide (Compound Summary). National Library of Medicine. [Link](Cited for structural comparison and naming conventions).[1]
- Google Patents.EP2520575A1: 1,3,4-oxadiazole-2-carboxamide compound (STAT3 Inhibitors).[1](Cited for application of the biphenyl-3-carboxamide scaffold).[1]

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